

Personal protective equipment for handling 5-Formyl-2-thiopheneboronic acid

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Compound of Interest

Compound Name: *5-Formyl-2-thiopheneboronic acid*

Cat. No.: *B1303762*

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Essential Safety and Handling Guide for 5-Formyl-2-thiopheneboronic Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Formyl-2-thiopheneboronic acid**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **5-Formyl-2-thiopheneboronic acid**
- CAS Number: 4347-33-5
- Molecular Formula: C₅H₅BO₃S^[1]

Hazard Identification and Classification

5-Formyl-2-thiopheneboronic acid is a hazardous substance that requires careful handling. The primary hazards associated with this chemical are:

- Acute Toxicity: Harmful if swallowed (H302), harmful in contact with skin (H312), and harmful if inhaled (H332).^[2]

- Skin Irritation: Causes skin irritation (H315).[[1](#)][[2](#)]
- Eye Irritation: Causes serious eye irritation (H319).[[1](#)][[2](#)]
- Respiratory Irritation: May cause respiratory irritation (H335).[[1](#)]
- Physical Hazards: It is a combustible solid and is sensitive to air.[[3](#)][[4](#)]

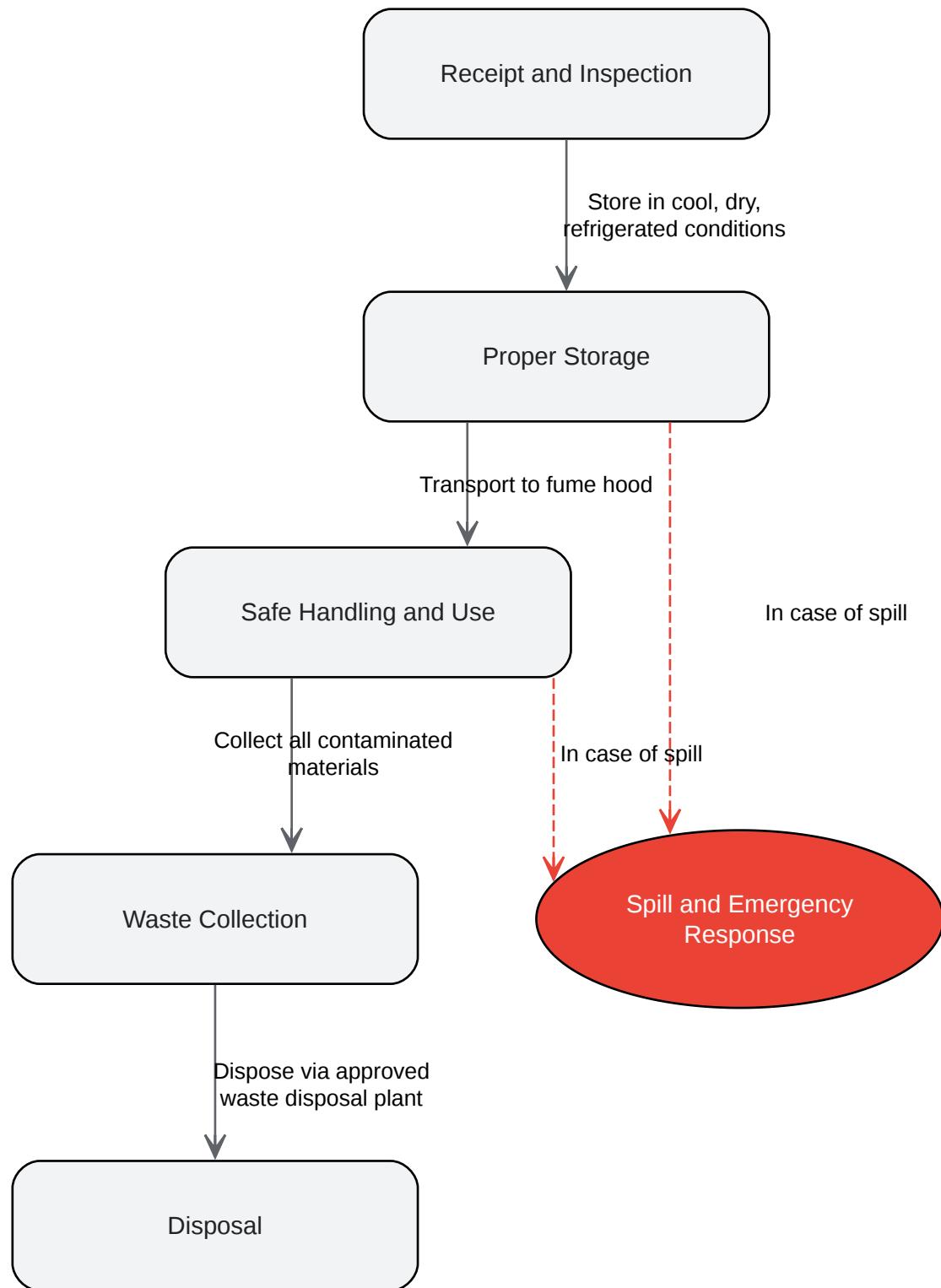
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Formyl-2-thiopheneboronic acid** to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Purpose & Guidelines	Standards
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be required for splash risks. [3] [5] [6]	To protect eyes from dust particles and splashes.	OSHA 29 CFR 1910.133 or EU EN166. [6]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber). [3] [6]	To prevent skin contact and absorption. Select gloves based on an evaluation of skin hazards and chemical resistance. [6]	N/A
Body Protection	Laboratory coat or appropriate protective clothing. [1] [6]	To prevent skin exposure. Contaminated clothing should not be allowed out of the workplace and must be washed before reuse. [7]	N/A
Respiratory Protection	A dust mask (type N95, US) or a NIOSH/MSHA or European Standard EN 149 approved respirator. [3] [6]	Use only in a well-ventilated area or outdoors. [6] If ventilation is inadequate, dust is generated, or exposure limits are exceeded, a respirator is required.	NIOSH/MSHA or EN 149. [6]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety. The following workflow outlines the key steps from receipt to disposal of **5-Formyl-2-thiopheneboronic acid**.



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Caption: Workflow for the safe handling and disposal of **5-Formyl-2-thiopheneboronic acid**.

Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[6\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate vicinity of the handling area.[\[6\]](#)

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid all personal contact, including the inhalation of dust.[\[6\]](#)
- Minimize dust generation and accumulation during handling.[\[6\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[6\]](#)

4. After Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.
- Carefully remove contaminated clothing and wash it before reuse.[\[7\]](#)

5. Storage:

- Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area.
- For long-term storage, keep it in a refrigerator and under an inert atmosphere as it is air-sensitive.[\[4\]](#)
- Store in a locked-up area.

6. Waste Disposal:

- Collect all waste material, including empty containers and contaminated items, in a suitable, labeled container.
- Dispose of the chemical waste through an approved waste disposal plant.
- Do not release the chemical into the environment.[\[1\]](#)

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice or attention. [1] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention if you feel unwell. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Call a physician or poison control center immediately. [1]

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